

Understanding the hygroscopicity of BMS-817399 forms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-817399

Cat. No.: B606257

[Get Quote](#)

An In-depth Guide to the Hygroscopicity of **BMS-817399** Crystalline Forms

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

The hygroscopic nature of an active pharmaceutical ingredient (API) is a critical attribute that significantly influences its stability, processing, and overall therapeutic efficacy. This technical guide provides a comprehensive analysis of the hygroscopicity of various solid-state forms of **BMS-817399**, a former candidate for the treatment of rheumatoid arthritis. The document details the characterization of its unstable monohydrate form (Form 1) and a subsequently discovered stable anhydrous form (Form 2), presenting key data on their behavior under varying humidity conditions. Detailed experimental protocols and workflow visualizations are provided to offer a thorough understanding for drug development professionals.

Introduction: The Challenge of Physical Instability

The solid-state form of an API is fundamental to the stability and delivery of a drug product.^[1] Crystalline solids are generally preferred for their stability, but they can exist in various forms such as polymorphs, hydrates, or solvates, each with unique physicochemical properties.^{[1][2][3]} **BMS-817399** was initially identified as a monohydrate, designated as Form 1.^{[1][4][5][6]} However, this form was found to be physically unstable, with its crystal structure changing in response to variations in relative humidity (RH) and temperature.^{[1][4][5][6]} This instability poses a significant challenge for pharmaceutical development, necessitating the identification

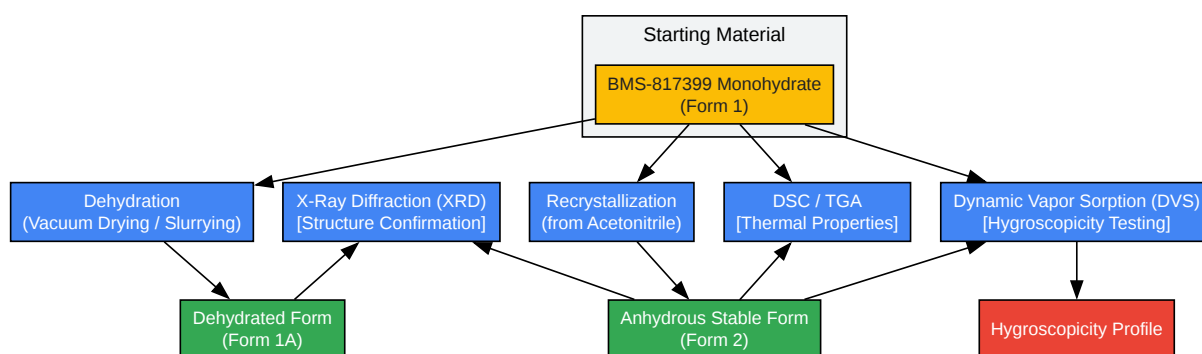
of a more robust and stable crystalline form. This guide details the investigation into the hygroscopic properties of Form 1 and the successful identification and characterization of a stable anhydrous form, Form 2.

Characterization of BMS-817399 Forms

Investigations revealed the existence of three distinct forms of **BMS-817399** under the conditions studied:

- Form 1: The initially identified monohydrate. Thermal analysis confirmed that a weight loss of approximately 3.8% occurs upon heating, corresponding to the loss of one water molecule per molecule of the compound.[1] This dehydration is associated with a structural transformation.[1]
- Form 1A: An anhydrous form created by dehydrating Form 1, for instance, by heating under vacuum.[1] Slurrying Form 1 in solvents like ethanol, isopropanol, or acetonitrile also resulted in its conversion to Form 1A.[1]
- Form 2: A novel, anhydrous crystalline form discovered during cooling crystallization from an acetonitrile solution.[1][4] Subsequent analysis confirmed this form to be physically stable, even at elevated humidity.[1][4][6]

The workflow for identifying and characterizing these forms is visualized below.



[Click to download full resolution via product page](#)

Experimental workflow for the characterization of **BMS-817399** forms.

Experimental Protocols

The characterization of **BMS-817399** forms involved several standard solid-state analysis techniques. The key methodology for assessing hygroscopicity was Dynamic Vapor Sorption (DVS).

Solid-Phase Characterization

- X-Ray Diffraction (XRD): A Malvern PANalytical Empyrean platform with copper radiation was used to characterize the solid forms under ambient conditions (~40% RH), confirming the distinct crystal structures of Form 1, Form 1A, and Form 2.^[1]
- Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA): These thermal analyses were performed to understand the hydration state and thermal stability of the forms. TGA data for Form 1 showed a weight loss of ~3.8%, confirming it as a monohydrate.^[1] DSC and TGA analyses confirmed that Form 2 was anhydrous.^{[1][4][6]}

Dynamic Vapor Sorption (DVS) Protocol

DVS is a gravimetric technique that measures the amount of vapor absorbed or desorbed by a sample under controlled temperature and relative humidity conditions.^{[7][8][9]} This method was crucial for quantifying the hygroscopic behavior of the **BMS-817399** forms.

- Instrument: DVS-Advantage (Surface Measurement Systems).^[1]
- Sample Mass: Approximately 15 mg of the sample was used for each experiment.^[1]
- Pre-treatment: All samples were pre-treated at 30 °C for 2 hours under a 200 SCCM nitrogen flow to ensure a consistent starting state.^[1]
- Methodology: The samples were exposed to varying water vapor partial pressures, cycling the relative humidity between 0% and 95% at a constant temperature of 30 °C.^[1]
- Equilibrium Criteria: Equilibrium at each humidity step was defined as a weight change of less than 0.003% per minute.^[1]

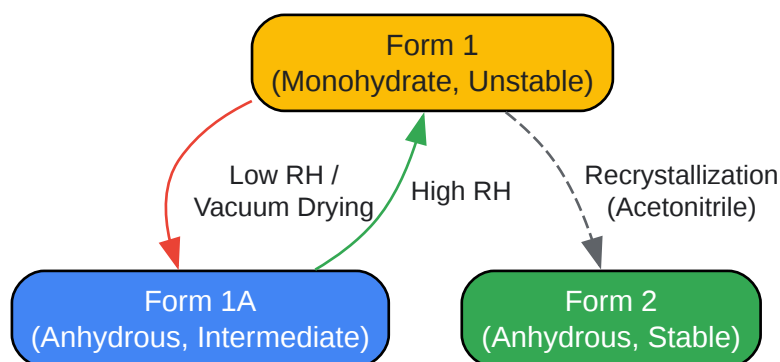
Hygroscopicity Data and Form Stability

The DVS experiments revealed significant differences in the hygroscopic behavior and stability of Form 1 and Form 2.

Table 1: Comparative Summary of **BMS-817399** Forms

Property	Form 1 (Monohydrate)	Form 2 (Anhydrous)
Hydration State	Monohydrate (~3.8% water content)[1]	Anhydrous[1][4][6]
Hygroscopic Behavior	Water content varies with relative humidity.[1][4] Water lost at low RH is reversibly recovered at higher RH.[1]	Becomes hygroscopic at elevated relative humidity.[1][4][6]
Physical Stability	Physically unstable; crystal structure changes with variations in relative humidity.[1][4][5][6]	Exhibits physical stability; no change in crystal form confirmed by XRD after humidity cycling.[1][4][6]

The reversible water uptake and loss in Form 1 indicate a structural dependence on the ambient humidity, confirming its physical instability. In contrast, while Form 2 does absorb some water at high RH, it does not undergo a phase transformation, demonstrating its superior physical stability.[1]



[Click to download full resolution via product page](#)

Relationship and transformation pathways of **BMS-817399** forms.

Conclusion

The investigation into the solid-state properties of **BMS-817399** successfully addressed the challenge of physical instability associated with its initial monohydrate form (Form 1).

- Form 1 was confirmed to be an unstable monohydrate, with its water content and crystal structure being highly sensitive to environmental humidity.[1]
- A new anhydrous crystalline form, Form 2, was discovered through recrystallization in acetonitrile.[1][4]
- Dynamic Vapor Sorption analysis demonstrated that while Form 2 exhibits some hygroscopicity at high relative humidity, it remains structurally stable, unlike Form 1.[1][4][6]

This comprehensive characterization identifies Form 2 as the physically stable form of **BMS-817399**, making it a much more suitable candidate for further pharmaceutical development. This work underscores the critical importance of thorough solid-state characterization and hygroscopicity assessment in selecting a viable API form for a robust drug product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. pubs.acs.org [pubs.acs.org]
2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
3. The Relevance of Crystal Forms in the Pharmaceutical Field: Sword of Damocles or Innovation Tools? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. [crystallizationsystems.com](https://www.crystallizationsystems.com) [[crystallizationsystems.com](https://www.crystallizationsystems.com)]
5. Item - Characterization, Solubility, and Hygroscopicity of BMS-817399 - figshare - Figshare [[figshare.com](https://www.figshare.com)]

- 6. pubs.acs.org [pubs.acs.org]
- 7. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- 8. [news-medical.net](https://www.news-medical.net) [[news-medical.net](https://www.news-medical.net)]
- 9. DVS Systems | Dynamic Vapor Sorption | proUmid [proumid.com]
- To cite this document: BenchChem. [Understanding the hygroscopicity of BMS-817399 forms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606257#understanding-the-hygroscopicity-of-bms-817399-forms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com